

TASP0390325 solubility in water and DMSO

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Compound of Interest

Compound Name: TASP0390325

Cat. No.: B611170

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TASP0390325 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **TASP0390325**.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **TASP0390325** in common laboratory solvents?

A1: **TASP0390325** exhibits high solubility in both water and dimethyl sulfoxide (DMSO).

Q2: What are the recommended storage conditions for **TASP0390325**?

A2: To ensure the stability and integrity of the compound, it is recommended to store **TASP0390325** at -20°C. Stock solutions should be stored at -80°C to minimize degradation.

Q3: Can I dissolve **TASP0390325** directly into my aqueous cell culture medium?

A3: While **TASP0390325** is reported to be soluble in water, it is standard practice for compounds of this nature to first be dissolved in an organic solvent like DMSO to create a high-concentration stock solution. This stock is then diluted into the aqueous medium to the final desired concentration. This method ensures complete dissolution and accurate final concentration.

Q4: My **TASP0390325** solution appears to have precipitated after dilution into my aqueous buffer. What should I do?

A4: Precipitation upon dilution into an aqueous medium is a common issue for many small molecules. Please refer to the "Troubleshooting Guide: Compound Precipitation" for a step-by-step approach to resolving this issue.

Solubility Data

The solubility of **TASP0390325** in water and DMSO is summarized in the table below. This data is critical for the preparation of stock and working solutions for various experimental applications.

Solvent	Solubility
Water	100 mM
DMSO	100 mM

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **TASP0390325**, which can be used for subsequent dilutions for both in vitro and in vivo experiments.

Materials:

- **TASP0390325** (solid powder)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated micropipettes

Procedure:

- **Equilibrate:** Allow the vial of **TASP0390325** and the anhydrous DMSO to come to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **TASP0390325** powder. For example, for 1 mL of a 10 mM stock solution (Molecular Weight: 554.44 g/mol), you would need 5.54 mg.
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the vial containing the **TASP0390325** powder.
- **Mix:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Store:** Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous medium for use in cell culture experiments.

Materials:

- 10 mM **TASP0390325** stock solution in DMSO
- Pre-warmed sterile cell culture medium or buffer (e.g., PBS, aCSF)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

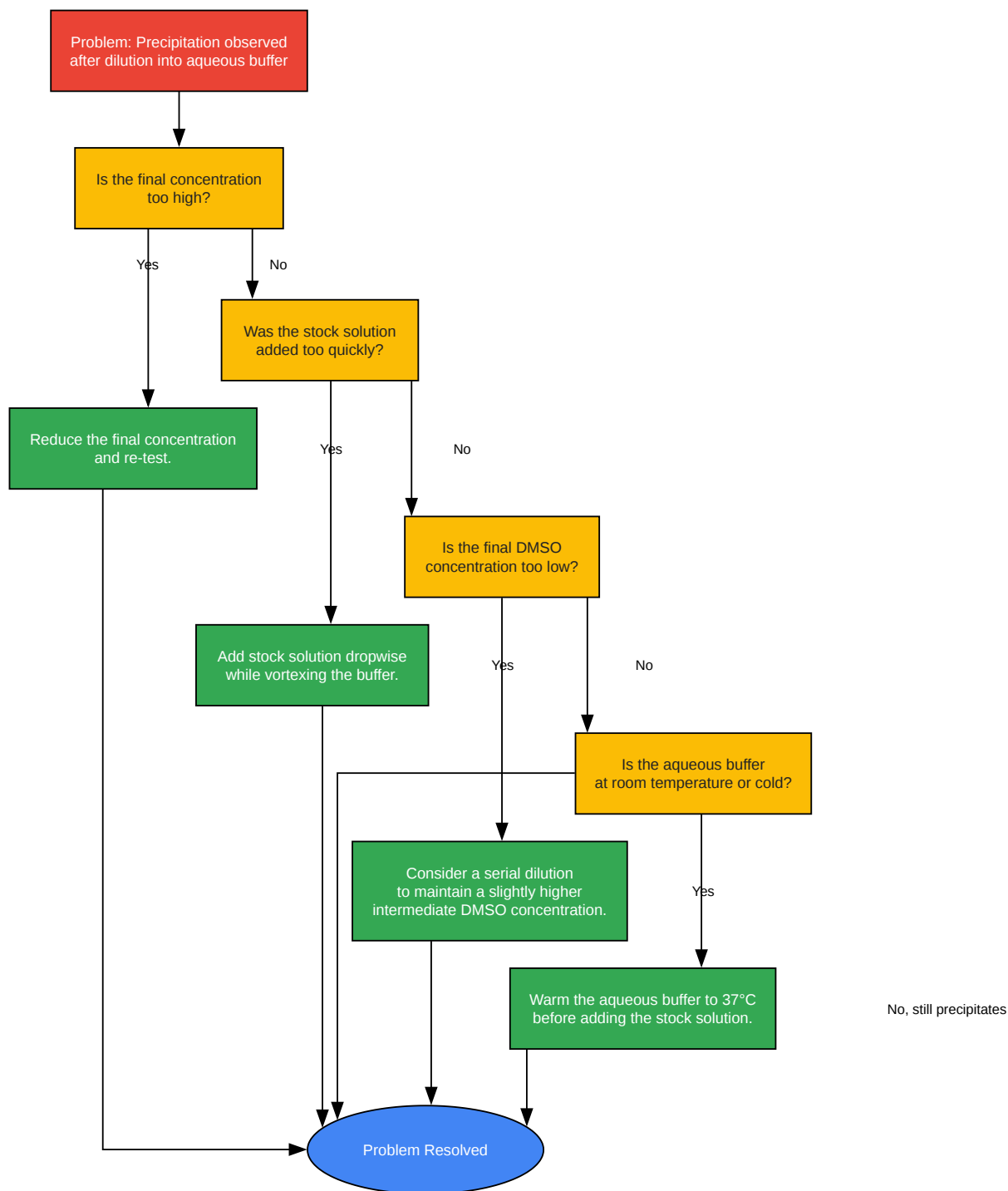
- **Thaw Stock:** Thaw an aliquot of the 10 mM **TASP0390325** stock solution at room temperature.

- **Calculate Dilution:** Determine the volume of the stock solution needed to achieve the desired final concentration in your experiment. For example, to prepare 1 mL of a 10 μ M working solution, you would add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- **Dilute:** While gently vortexing the pre-warmed medium, add the calculated volume of the **TASP0390325** stock solution dropwise. This rapid mixing helps to prevent precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture is low (typically <0.1%) to avoid solvent-induced cytotoxicity.
- **Use Immediately:** It is recommended to use the freshly prepared working solution immediately for your experiments.

Troubleshooting Guides

Troubleshooting Guide: Compound Precipitation

This guide provides a systematic approach to address the issue of **TASP0390325** precipitating out of solution upon dilution into an aqueous buffer.

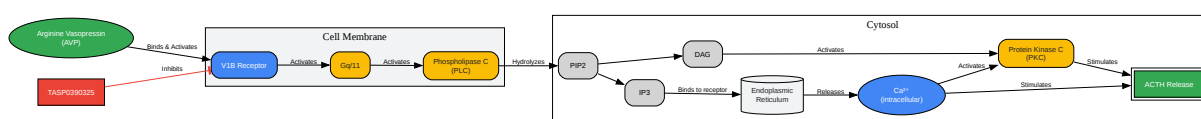


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Troubleshooting workflow for compound precipitation.

Signaling Pathway

TASP0390325 is a selective antagonist of the Vasopressin V1B receptor. The following diagram illustrates the canonical signaling pathway initiated by the activation of the V1B receptor by its endogenous ligand, arginine vasopressin (AVP), and the point of inhibition by **TASP0390325**.



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V1B receptor signaling pathway and inhibition by **TASP0390325**.

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